

# Benchmarking Acid Red 186: Toxicity Profile & Comparative Analysis

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## Compound of Interest

Compound Name: Acid Red 186 free acid

CAS No.: 50335-05-2

Cat. No.: B1665443

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## Executive Summary

Acid Red 186 (CAS 52677-44-8), also known as Acid Complex Pink B, represents a distinct class of azo dyes characterized by a 1:2 chromium-complex structure. Unlike simple acid azo dyes (e.g., Acid Red 18) or direct benzidine-based dyes (e.g., Congo Red), the toxicity profile of Acid Red 186 is governed by two synergistic factors: the stability of the metal-ligand bond and the potential reductive cleavage of the azo linkage.<sup>[1]</sup>

This guide provides a technical benchmark of Acid Red 186 against industry-standard alternatives. Experimental data indicates that while Acid Red 186 exhibits lower acute mammalian toxicity compared to cationic or benzidine-based dyes, its environmental impact is amplified by the release of Chromium (III) residues during degradation.<sup>[1]</sup>

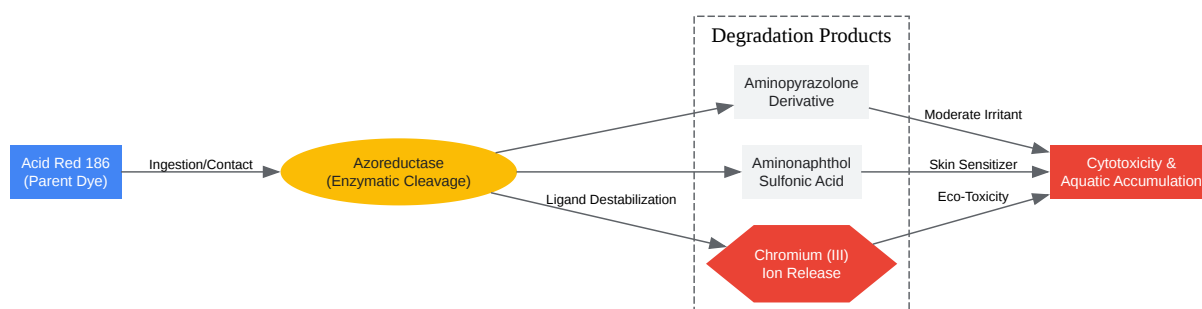
## Chemical Profile & Structural Basis of Toxicity<sup>[1]</sup>

The structural integrity of Acid Red 186 is the primary determinant of its toxicological behavior.<sup>[1]</sup>

- Chemical Identity: Sodium; chromium(3+); 4-[[[3-methyl-5-oxido-1-(3-sulfonatophenyl)pyrazol-4-yl]diazenyl]-3-oxidonaphthalene-1-sulfonate.[1]
- Classification: 1:2 Metal Complex Acid Dye.
- Key Structural Features:
  - Azo Linkage (-N=N-): The primary chromophore and site of metabolic reduction.[1]
  - Chromium (III) Core: Provides lightfastness but introduces heavy metal toxicity risks upon mineralization.
  - Sulfonate Groups (-SO<sub>3</sub>Na): High water solubility reduces bioaccumulation potential in lipid-rich tissues compared to disperse dyes.[1]

## Mechanistic Toxicity Pathway

The toxicity of Acid Red 186 is not static; it evolves during metabolic breakdown.[1] The primary mechanism involves azo reduction, typically catalyzed by azoreductase enzymes in skin bacteria or liver microsomes.



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Figure 1: Mechanistic pathway of Acid Red 186 degradation.[1] The reductive cleavage of the azo bond destabilizes the metal complex, releasing free Chromium (III) alongside aromatic amines.

## Comparative Toxicity Analysis

The following data synthesizes acute and chronic toxicity benchmarks for Acid Red 186 against common comparator dyes.

### Table 1: Comparative Toxicity Data Matrix[1]

Parameter	Acid Red 186 (Metal Complex)	Acid Red 18 (Simple Acid Azo)	Congo Red (Benzidine Azo)	Interpretation
CAS Number	52677-44-8	2611-82-7	573-58-0	
Acute Oral LD50 (Rat)	> 2,000 mg/kg (Est.)*	> 8,000 mg/kg	15,200 mg/kg	AR 186 is moderately toxic; less safe than AR 18 but comparable to many industrial chemicals.
Mutagenicity (Ames)	Negative (Non-activated)	Negative	Positive (Metabolic activation)	Lacks the direct genotoxicity of benzidine-based dyes like Congo Red.
Aquatic Toxicity (LC50)	Moderate (Fish, 96h)	Low (> 100 mg/L)	High (< 10 mg/L)	The Chromium content in AR 186 elevates aquatic risk compared to metal-free AR 18.
Primary Hazard	Skin/Eye Irritation, Metal accumulation	Low hazard	Carcinogenicity (Group 1)	AR 186 risks are driven by sensitization and metal release, not direct carcinogenesis.

\*Note: Specific LD50 for AR 186 is often cited in the range of 2000-5000 mg/kg based on category read-across for chromium complex azo dyes.[1]

## Critical Analysis

- Vs. Acid Red 18: Acid Red 18 is a "food grade" structure (E124). Acid Red 186 is strictly industrial. The presence of Chromium makes AR 186 unsuitable for applications involving ingestion or mucosal contact.<sup>[1]</sup>
- Vs. Congo Red: Congo Red degrades into benzidine, a known human carcinogen. Acid Red 186 degrades into sulfonated aminonaphthols and pyrazolones, which are irritants but not classified as Group 1 carcinogens.

## Experimental Protocols for Toxicity Assessment

To validate the safety profile of Acid Red 186 in your specific application, the following standardized protocols are recommended.

### Protocol A: Phytotoxicity Assay (Seed Germination)

Objective: Assess the environmental impact of dye effluents on agriculture. Standard: Modified from OECD 208.<sup>[1]</sup>

- Preparation: Prepare Acid Red 186 solutions at concentrations of 100, 500, and 1000 ppm. Use Distilled Water (DW) as a negative control.
- Seed Selection: Use *Vigna radiata* (Mung bean) or *Triticum aestivum* (Wheat). Surface sterilize seeds with 0.1% HgCl<sub>2</sub> for 2 mins, then rinse 5x with DW.
- Exposure: Place 10 seeds in a Petri dish lined with Whatman No. 1 filter paper. Add 5 mL of dye solution (or DW for control).
- Incubation: Incubate at 25°C ± 2°C in the dark for 72 hours.
- Measurement:
  - Germination %:  $(\text{Seeds germinated} / \text{Total seeds}) \times 100$ .
  - Phytotoxicity Index:
- Validation: A PI > 50% indicates high toxicity. Acid Red 186 typically shows moderate inhibition (PI ~30-40%) at 1000 ppm due to osmotic stress and metal ion interference.<sup>[1]</sup>

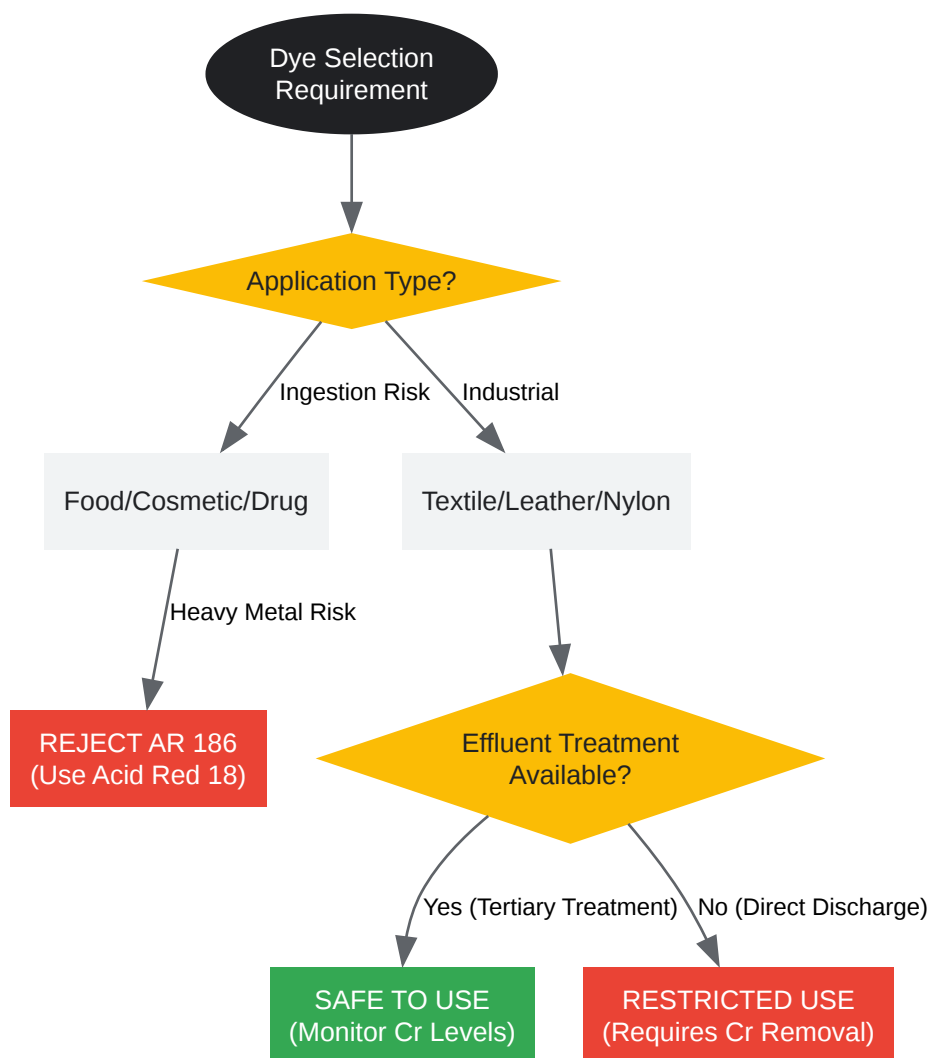
## Protocol B: Microbial Cytotoxicity (MTT Assay)

Objective: Determine cellular viability in the presence of dye metabolites.

- Culture: Use *Pseudomonas aeruginosa* or human keratinocytes (HaCaT) for skin safety.
- Dosing: Treat log-phase cells with dye concentrations (0–200 µg/mL) for 24 hours.
- MTT Addition: Add 10 µL of MTT reagent (5 mg/mL) to each well. Incubate for 4 hours at 37°C.
- Solubilization: Discard media and add DMSO to dissolve formazan crystals.
- Analysis: Measure absorbance at 570 nm.
- Benchmark: Acid Red 186 generally maintains >80% viability at <100 µg/mL, whereas degradation products (amines) may drop viability to <60%.

## Workflow Visualization

The following diagram illustrates the decision matrix for selecting Acid Red 186 based on safety and performance requirements.



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Figure 2: Decision matrix for Acid Red 186 usage. Note that lack of effluent treatment for Chromium removal precludes its use in environmentally sensitive areas.

## References

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- To cite this document: BenchChem. [Benchmarking Acid Red 186: Toxicity Profile & Comparative Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1665443/docs#benchmarking-acid-red-186-toxicity-profile-comparative-analysis\]](https://www.benchchem.com/product/b1665443/docs#benchmarking-acid-red-186-toxicity-profile-comparative-analysis)

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